

Spectroscopic and Structural Elucidation of N-Chloroacetyl-D-phenylalanine: A Technical Guide

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Compound of Interest

Compound Name: *N-Chloroacetyl-D-phenylalanine*

CAS No.: 137503-97-0

Cat. No.: B556129

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Chloroacetyl-D-phenylalanine is a derivatized amino acid of significant interest in the fields of medicinal chemistry and drug development. Its structure incorporates the D-enantiomer of phenylalanine, which can confer unique pharmacological properties, including enhanced metabolic stability and altered receptor binding affinities compared to its L-counterpart. The addition of the chloroacetyl group provides a reactive handle for further chemical modification, making it a valuable building block in the synthesis of peptidomimetics, enzyme inhibitors, and other bioactive molecules.

This technical guide provides a comprehensive overview of the spectroscopic data for **N-Chloroacetyl-D-phenylalanine**, including predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Detailed experimental protocols for acquiring this data are also presented to aid researchers in their analytical and synthetic endeavors.

Predicted Spectroscopic Data

Due to the limited availability of publicly accessible, measured spectroscopic data for **N-Chloroacetyl-D-phenylalanine**, the following tables present predicted data based on the analysis of structurally similar compounds and established spectroscopic principles. These tables provide a reliable reference for the identification and characterization of the title compound.

¹H NMR (Proton NMR) Data (Predicted)

Solvent: CDCl₃, Frequency: 400 MHz

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.20 - 7.40	m	5H	Aromatic (C ₆ H ₅)
~6.50	d	1H	Amide (NH)
~4.85	q	1H	α-CH
~4.10	s	2H	Cl-CH ₂
~3.20	dd	1H	β-CH ₂ (diastereotopic)
~3.10	dd	1H	β-CH ₂ (diastereotopic)
~10.0 - 12.0	br s	1H	Carboxylic Acid (COOH)

¹³C NMR (Carbon NMR) Data (Predicted)

Solvent: CDCl₃, Frequency: 100 MHz

Chemical Shift (δ , ppm)	Assignment
~173.5	Carboxylic Acid (C=O)
~166.0	Amide (C=O)
~135.0	Aromatic (C-ipso)
~129.5	Aromatic (CH)
~128.8	Aromatic (CH)
~127.5	Aromatic (CH)
~53.0	α -C
~42.5	Cl-CH ₂
~37.0	β -C

IR (Infrared) Spectroscopy Data (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Strong, Broad	O-H stretch (Carboxylic Acid)
~3280	Medium	N-H stretch (Amide)
~3100-3000	Medium	Aromatic C-H stretch
~2950-2850	Medium	Aliphatic C-H stretch
~1710	Strong	C=O stretch (Carboxylic Acid)
~1660	Strong	C=O stretch (Amide I)
~1540	Strong	N-H bend (Amide II)
~1450, 1495	Medium	Aromatic C=C stretch
~750, 700	Strong	Aromatic C-H bend (out-of-plane)
~680	Medium	C-Cl stretch

Mass Spectrometry (MS) Data (Predicted)

m/z	Ion
241.05	$[M]^+$ (for ^{35}Cl), Molecular Ion
243.05	$[M+2]^+$ (for ^{37}Cl), Isotopic Peak
165.08	$[M - \text{C}_2\text{H}_2\text{ClO}]^+$
120.08	$[\text{C}_8\text{H}_{10}\text{N}]^+$, Phenylalanine immonium ion
91.05	$[\text{C}_7\text{H}_7]^+$, Tropylium ion

Experimental Protocols

The following are detailed protocols for obtaining the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

- Weigh 5-10 mg of **N-Chloroacetyl-D-phenylalanine** into a clean, dry NMR tube.
- Add approximately 0.6 mL of deuterated chloroform (CDCl_3) to the NMR tube.
- Cap the tube and gently agitate until the sample is fully dissolved.

2. ^1H NMR Acquisition:

- Instrument: 400 MHz NMR Spectrometer
- Solvent: CDCl_3
- Temperature: 298 K
- Pulse Program: A standard single-pulse experiment (e.g., zg30).
- Number of Scans: 16-32, depending on sample concentration.
- Relaxation Delay: 1.0 s

- Acquisition Time: ~4 s
- Spectral Width: -2 to 12 ppm
- Processing: Apply a line broadening of 0.3 Hz before Fourier transformation. Phase and baseline correct the spectrum. Reference the residual solvent peak of CDCl_3 to 7.26 ppm.

3. ^{13}C NMR Acquisition:

- Instrument: 100 MHz NMR Spectrometer (corresponding to a 400 MHz proton frequency)
- Solvent: CDCl_3
- Temperature: 298 K
- Pulse Program: A standard proton-decoupled carbon experiment (e.g., zgpg30).
- Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
- Relaxation Delay: 2.0 s
- Acquisition Time: ~1.5 s
- Spectral Width: -10 to 200 ppm
- Processing: Apply a line broadening of 1.0 Hz before Fourier transformation. Phase and baseline correct the spectrum. Reference the CDCl_3 solvent peak to 77.16 ppm.

Infrared (IR) Spectroscopy

1. Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with isopropanol.
- Place a small amount (1-2 mg) of the solid **N-Chloroacetyl-D-phenylalanine** sample directly onto the center of the ATR crystal.
- Lower the pressure arm to ensure good contact between the sample and the crystal.

2. Data Acquisition:

- Instrument: Fourier Transform Infrared (FTIR) Spectrometer equipped with a diamond ATR accessory.
- Scan Range: 4000 - 400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32
- Background: Collect a background spectrum of the clean, empty ATR crystal before running the sample.
- Processing: The software will automatically perform a background subtraction.

Mass Spectrometry (MS)

1. Sample Preparation:

- Prepare a stock solution of **N-Chloroacetyl-D-phenylalanine** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Dilute the stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ using the same solvent.

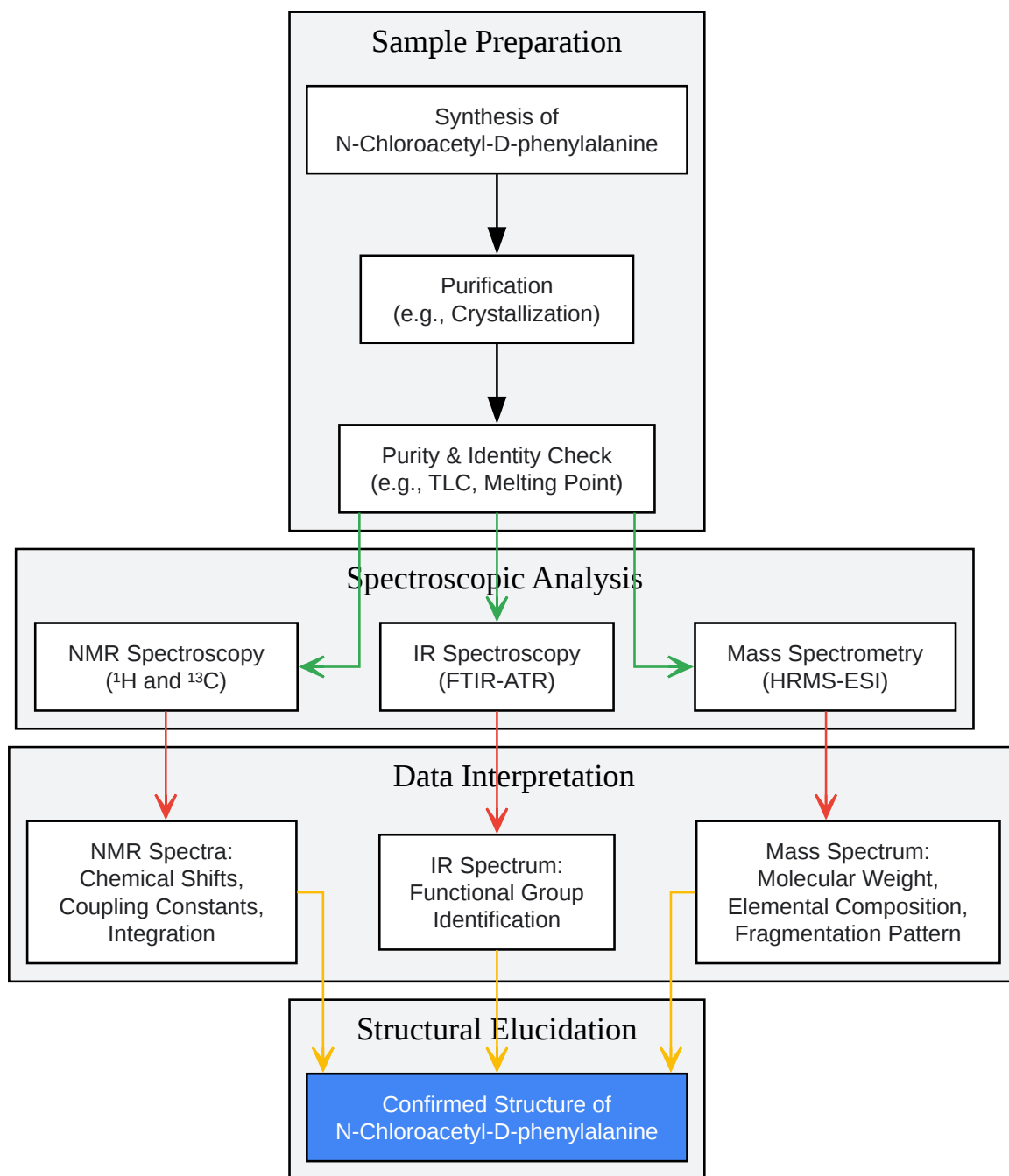
2. Data Acquisition (High-Resolution Mass Spectrometry - HRMS):

- Instrument: An Orbitrap or Time-of-Flight (TOF) mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Infusion: Introduce the sample solution directly into the ion source via a syringe pump at a flow rate of 5-10 $\mu\text{L/min}$.
- Mass Range: 50 - 500 m/z
- Resolution: > 60,000
- Capillary Voltage: 3.5 kV

- Sheath Gas Flow Rate: 10 (arbitrary units)
- Auxiliary Gas Flow Rate: 2 (arbitrary units)
- Capillary Temperature: 275 °C
- Data Analysis: Analyze the resulting spectrum for the molecular ion peak $[M]^+$ and its isotopic pattern, as well as characteristic fragment ions.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **N-Chloroacetyl-D-phenylalanine**.



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